

# An In-depth Technical Guide to the Thermodynamic Properties of Sodium Aluminum Hydride

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## Compound of Interest

Compound Name: Sodium aluminum hydride

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This technical guide provides a comprehensive overview of the thermodynamic data for **sodium aluminum hydride** ( $\text{NaAlH}_4$ ), a material of significant interest for hydrogen storage and as a reducing agent in chemical synthesis. This document consolidates key thermodynamic parameters, details experimental methodologies for their determination, and visualizes the decomposition pathway of  $\text{NaAlH}_4$ .

## Core Thermodynamic Data

The thermodynamic properties of **sodium aluminum hydride** and its decomposition products are crucial for understanding its stability, reactivity, and potential applications. The following tables summarize the key quantitative data available in the literature.

Table 1: Thermodynamic Properties of **Sodium Aluminum Hydride** ( $\text{NaAlH}_4$ )

Property	Value	Units	Notes
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{298}$ )	-117.04[1]	kJ/mol	Experimentally determined
Standard Molar Entropy ( $S^\circ_{298}$ )	89.12[1]	J/(mol·K)	Experimentally determined
Gibbs Free Energy of Formation ( $\Delta_f G^\circ_{298}$ )	-69.8	kJ/mol	Calculated
Molar Mass	54.003	g/mol	
Density	1.24	g/cm <sup>3</sup>	[1]
Melting Point	183 °C (decomposes) [1]	°C	

Note: The Standard Gibbs Free Energy of Formation was calculated using the formula  $\Delta G^\circ = \Delta H^\circ - T\Delta S^\circ$ , with  $T = 298.15$  K.

Table 2: Thermodynamic Properties of NaAlH<sub>4</sub> Decomposition Products

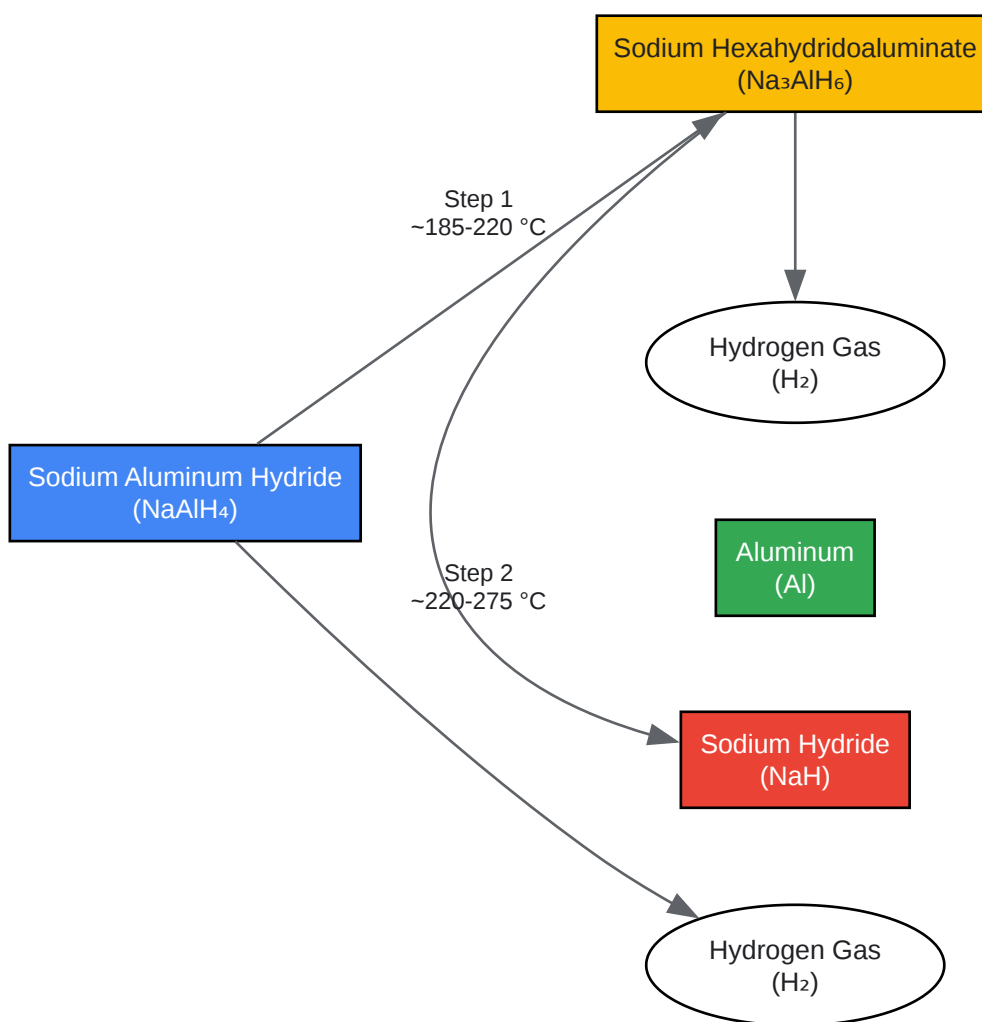
Compound	Standard Enthalpy of Formation ( $\Delta_f H^\circ_{298}$ ) (kJ/mol)	Standard Molar Entropy ( $S^\circ_{298}$ ) (J/(mol·K))
Na <sub>3</sub> AlH <sub>6</sub>	-	-
NaH	-56.44	40.0
Al	0	28.3
H <sub>2</sub>	0	130.7

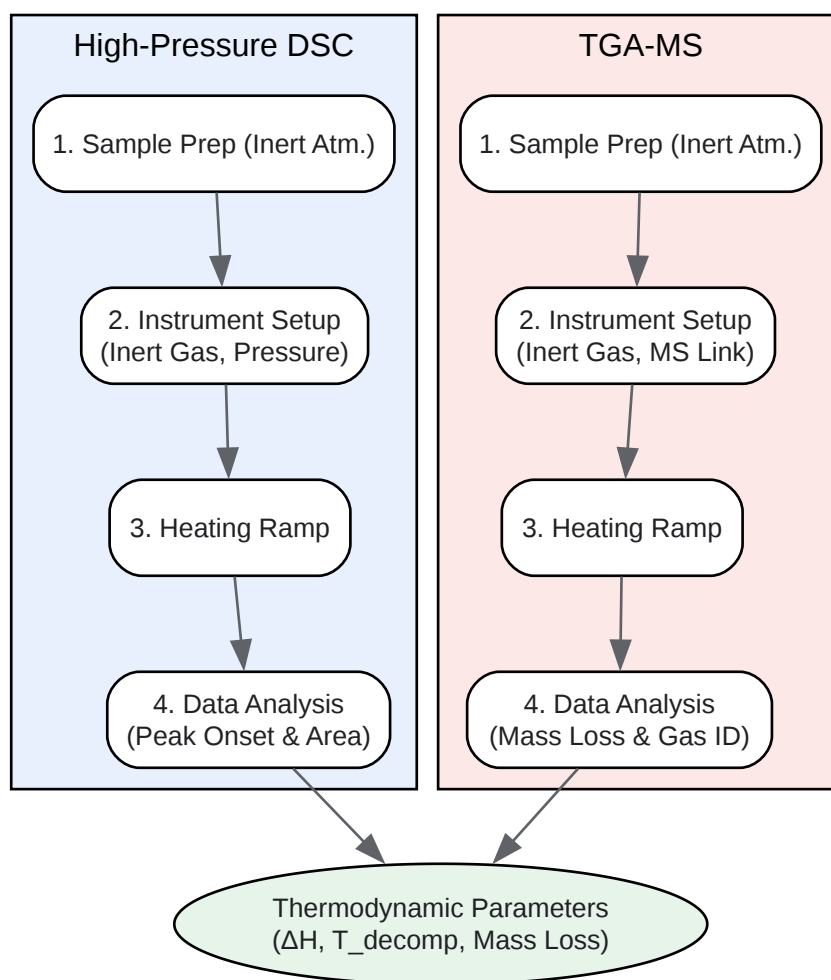
Table 3: Enthalpy of Decomposition Reactions for NaAlH<sub>4</sub>

Reaction	$\Delta H$ (kJ/mol H <sub>2</sub> )	Method
$3\text{NaAlH}_4(\text{s}) \rightarrow \text{Na}_3\text{AlH}_6(\text{s}) + 2\text{Al}(\text{s}) + 3\text{H}_2(\text{g})$	37	Experimental (DSC)
$\text{Na}_3\text{AlH}_6(\text{s}) \rightarrow 3\text{NaH}(\text{s}) + \text{Al}(\text{s}) + 3/2\text{H}_2(\text{g})$	47	Experimental (DSC)

## Decomposition Pathway of Sodium Aluminum Hydride

**Sodium aluminum hydride** thermally decomposes in a two-step process, releasing hydrogen gas. The first step involves the formation of sodium hexahydridoaluminate ( $\text{Na}_3\text{AlH}_6$ ), followed by its further decomposition to sodium hydride (NaH), aluminum (Al), and hydrogen gas.





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## References

- 1. Sodium aluminium hydride - Sciencemadness Wiki [sciencemadness.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Sodium Aluminum Hydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089126#thermodynamic-data-for-sodium-aluminum-hydride]

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